

Personal protective equipment for handling (R)-1-(3-Fluorophenyl)ethanol

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Compound of Interest

Compound Name: (R)-1-(3-Fluorophenyl)ethanol

Cat. No.: B142826

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Essential Safety and Handling Guide for (R)-1-(3-Fluorophenyl)ethanol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(R)-1-(3-Fluorophenyl)ethanol**. It offers procedural, step-by-step guidance for safe operation and disposal.

Hazard Identification and Classification

(R)-1-(3-Fluorophenyl)ethanol is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is crucial to handle this chemical with appropriate safety measures to avoid exposure.

GHS Hazard Statements:

- H315: Causes skin irritation.^{[1][3][4]}
- H319: Causes serious eye irritation.^{[1][3][4]}
- H335: May cause respiratory irritation.^{[1][2][4]}

Signal Word: Warning^{[1][4]}

Hazard Pictogram:

- GHS07 (Exclamation Mark)[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling **(R)-1-(3-Fluorophenyl)ethanol**.

Protection Type	Specific Recommendations	Regulatory Standard (USA)
Eye and Face Protection	Chemical goggles or safety glasses are required. A face shield should also be used.[1]	29 CFR 1910.133: Eye and Face Protection[1]
Hand Protection	Protective gloves are required. [1][3]	29 CFR 1910.138: Hand Protection[1]
Skin and Body Protection	Wear suitable protective clothing.[1] Safety shoes are also recommended.[1]	29 CFR 1910.136: Foot Protection[1]
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection.[1]	29 CFR 1910.134: Respiratory Protection[1]

Operational and Handling Protocols

Engineering Controls:

- Work in a well-ventilated station.[1]
- Emergency eye wash fountains and safety showers must be available in the immediate vicinity of any potential exposure.[1]

Safe Handling Procedures:

- Read and understand all safety precautions before handling the substance.[1]
- Avoid breathing fumes, mist, spray, or vapors.[1]

- Prevent contact with skin and eyes.[1]
- Wear all prescribed personal protective equipment.[1][3]
- Keep the container tightly closed when not in use.[1][3]
- Store in a dry, cool, and well-ventilated area.[1]

Hygiene Measures:

- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1][3]
- Contaminated clothing should be taken off and washed before reuse.[1][2]

Emergency and First Aid Procedures

Immediate action is critical in the event of an exposure.

Exposure Type	First Aid Protocol
Inhalation	1. Remove the person to fresh air and keep them comfortable for breathing.[1] 2. If not breathing, give artificial respiration.[1][5] 3. Seek medical advice or attention.[1]
Skin Contact	1. Immediately wash with plenty of soap and water.[1][5] 2. Take off contaminated clothing and wash it before reuse.[1] 3. If skin irritation occurs, get medical advice or attention.[1]
Eye Contact	1. Immediately flush eyes thoroughly with water for at least 15 minutes.[1][6] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[1][3] 3. If eye irritation persists, get medical advice or attention.[1][3]
Ingestion	1. Do NOT induce vomiting.[1] 2. Rinse the mouth out with water.[1] 3. Never give anything by mouth to an unconscious person.[1] 4. Get medical advice or attention.[1]

In any case of accident or if you feel unwell, seek medical advice immediately and show the product label where possible.[1]

Spill and Disposal Plan

Spill Containment and Cleanup:

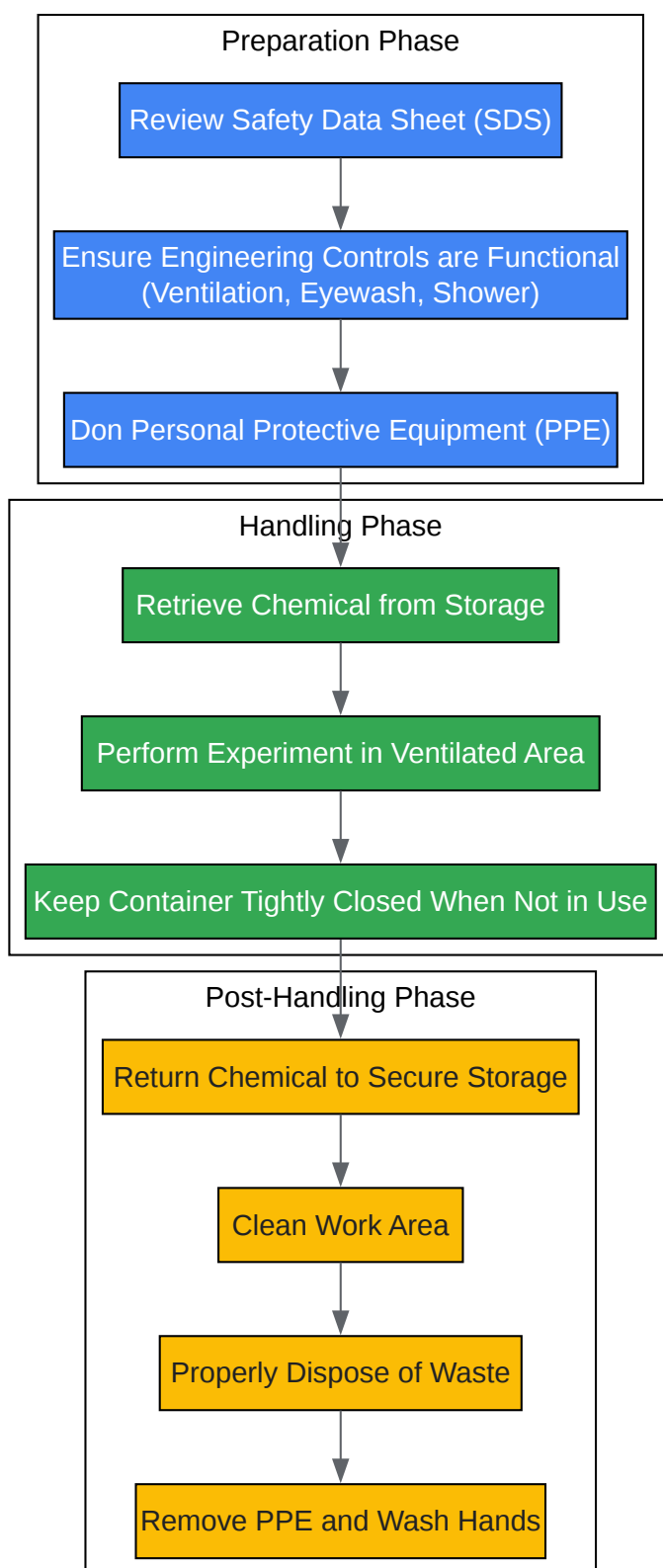
- Evacuate: Evacuate unnecessary personnel from the area.[1]
- Ventilate: Ensure adequate air ventilation.[1]
- Containment: Stop the leak if it is safe to do so. Dike the spill for recovery or absorb it with appropriate material.[1]
- Small Spills: For small spills, use a dry chemical absorbent. Sweep or shovel the spills into an appropriate container for disposal.[1]

- Large Spills: For large spills, take them up with a pump or vacuum and finish with a dry chemical absorbent. Use explosion-proof equipment.[\[1\]](#)

Waste Disposal:

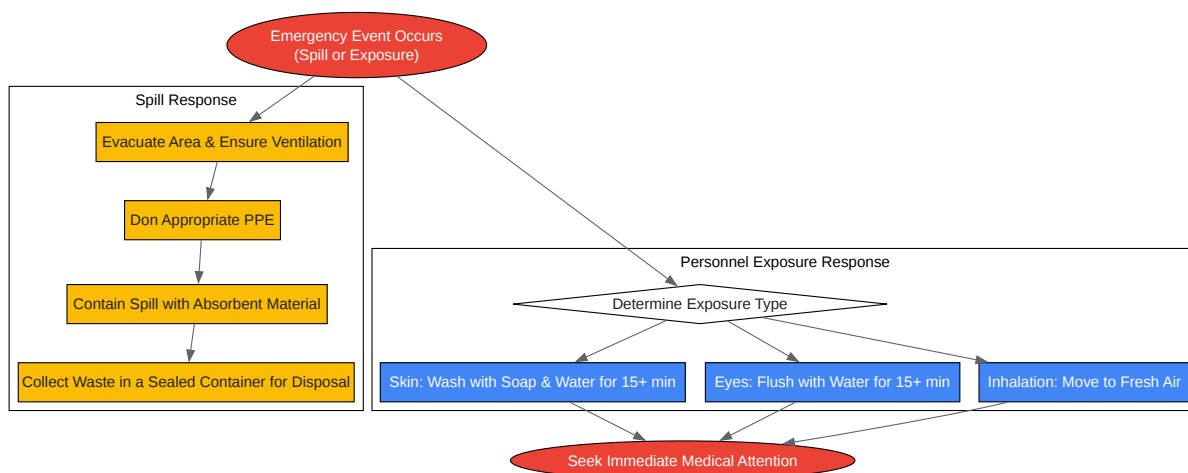
- Dispose of the contents and container in accordance with a licensed collector's sorting instructions.[\[1\]](#)
- Recycle the material as far as possible.[\[1\]](#)
- The first rinse of any chemical container must be collected and disposed of as hazardous waste.[\[7\]](#) For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[\[7\]](#)
- Ensure waste containers are correctly labeled, sealed, and stored in a safe location.[\[7\]](#)[\[8\]](#)

Diagrams



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Caption: Standard workflow for handling **(R)-1-(3-Fluorophenyl)ethanol**.



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Caption: Emergency response plan for spills or personnel exposure.

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